

Diethyl sec-butylethylmalonate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl sec-butylethylmalonate*

Cat. No.: *B054290*

[Get Quote](#)

An In-depth Technical Guide on **Diethyl sec-butylethylmalonate**

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is critical. This document provides the core physicochemical data for **Diethyl sec-butylethylmalonate**.

Physicochemical Data

The molecular formula and molecular weight are essential for a variety of experimental and theoretical applications, from reaction stoichiometry to computational modeling. The table below summarizes these key quantitative data points for **Diethyl sec-butylethylmalonate**.

Property	Value
Molecular Formula	C13H24O4[1][2]
Molecular Weight	244.33 g/mol [1]
CAS Number	76-71-1[1][2]

It is important to distinguish **Diethyl sec-butylethylmalonate** from a similar compound, Diethyl sec-butylmalonate, which has a different molecular formula (C11H20O4) and molecular weight (216.28 g/mol)[3][4][5].

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound name and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Core Properties of **Diethyl sec-butylethylmalonate**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl sec-butylethylmalonate | C13H24O4 | CID 78939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diethyl 2-sec-butyl-2-ethylmalonate | 76-71-1 - BuyersGuideChem [buyersguidechem.com]
- 3. chemscene.com [chemscene.com]
- 4. scbt.com [scbt.com]
- 5. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [Diethyl sec-butylethylmalonate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054290#diethyl-sec-butylethylmalonate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com